

# Industrial Production of 1-Nitropropane: Application Notes and Protocols

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## Compound of Interest

Compound Name: 1-Nitropropane

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## Abstract

This document provides a comprehensive overview of the industrial production methods for **1-nitropropane**, a versatile solvent and chemical intermediate. The primary focus is on the vapor-phase nitration of propane, the predominant commercial synthesis route. Detailed experimental protocols, quantitative data, process flow diagrams, and safety information are presented to equip researchers and professionals with a thorough understanding of this manufacturing process.

## Introduction

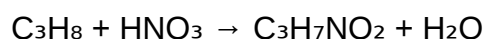
**1-Nitropropane** ( $\text{CH}_3\text{CH}_2\text{CH}_2\text{NO}_2$ ) is a colorless liquid with significant industrial applications, primarily serving as a solvent for coatings, inks, and adhesives, and as a precursor in chemical synthesis.<sup>[1][2][3]</sup> Its industrial production is achieved through the high-temperature, vapor-phase nitration of propane with nitric acid.<sup>[1][4][5]</sup> This process yields a mixture of nitroalkanes, including nitromethane, nitroethane, **1-nitropropane**, and 2-nitropropane, which are subsequently separated by fractional distillation.<sup>[4][6]</sup>

## Vapor-Phase Nitration of Propane: Process Overview

The core industrial method for synthesizing **1-nitropropane** involves the reaction of propane with nitric acid in the vapor phase. This process is typically carried out in a continuous flow reactor under elevated temperatures and pressures.

## Chemical Reaction

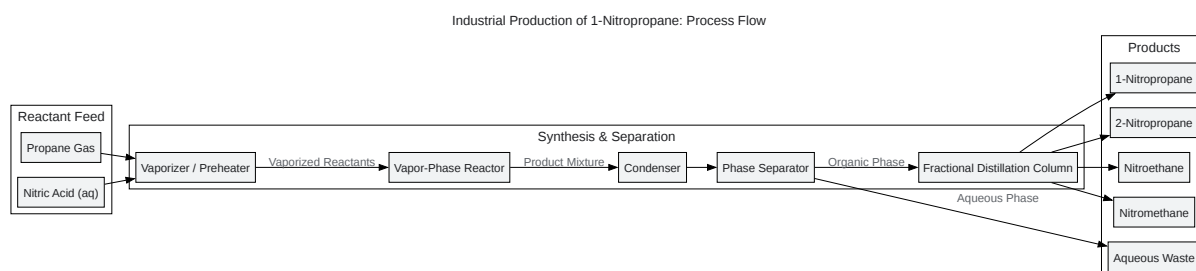
The fundamental chemical reaction is the nitration of propane:



However, the high-energy conditions of the reaction lead to the formation of a mixture of nitroalkanes through a free-radical mechanism.<sup>[1][7][8][9]</sup> The reaction produces nitromethane ( $\text{CH}_3\text{NO}_2$ ), nitroethane ( $\text{C}_2\text{H}_5\text{NO}_2$ ), **1-nitropropane** ( $\text{CH}_3\text{CH}_2\text{CH}_2\text{NO}_2$ ), and 2-nitropropane ( $\text{CH}_3\text{CH}(\text{NO}_2)\text{CH}_3$ ).<sup>[4][6][10]</sup>

## Process Flow Diagram

The following diagram illustrates the general workflow for the industrial production of **1-nitropropane**.



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Caption: Process flow diagram for **1-nitropropane** production.

## Quantitative Data

The following tables summarize key quantitative data for the industrial production of **1-nitropropane**.

Table 1: Typical Reaction Conditions for Vapor-Phase Nitration of Propane

Parameter	Value	Reference(s)
Temperature	350 - 450 °C	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Pressure	8 - 12 atm (0.8 - 1.2 MPa)	<a href="#">[6]</a> <a href="#">[12]</a>
Propane to Nitric Acid Molar Ratio	1:1 to 8:1	<a href="#">[7]</a> <a href="#">[13]</a>
Residence Time	0.5 - 5 seconds	<a href="#">[6]</a>
Nitric Acid Concentration	50 - 75 wt%	<a href="#">[13]</a> <a href="#">[14]</a>

Table 2: Typical Product Distribution from Vapor-Phase Nitration of Propane

Product	Approximate Yield (%)	Reference(s)
Nitromethane	10 - 25	<a href="#">[6]</a> <a href="#">[10]</a>
Nitroethane	10 - 25	<a href="#">[6]</a> <a href="#">[10]</a>
1-Nitropropane	25	<a href="#">[6]</a>
2-Nitropropane	40	<a href="#">[6]</a>

Table 3: Physical Properties of **1-Nitropropane**

Property	Value	Reference(s)
CAS Number	108-03-2	<a href="#">[4]</a>
Molar Mass	89.09 g/mol	<a href="#">[4]</a>
Boiling Point	132 °C	<a href="#">[4]</a>
Density	0.998 g/cm <sup>3</sup> at 20 °C	<a href="#">[6]</a>
Flash Point	35 °C	<a href="#">[4]</a>
Solubility in Water	1.4 g/100 mL at 20 °C	<a href="#">[4]</a>

## Experimental Protocols

### Protocol for Vapor-Phase Nitration of Propane

Objective: To synthesize a mixture of nitroalkanes, including **1-nitropropane**, via the vapor-phase nitration of propane.

Materials:

- Propane (gas)
- Nitric acid (65-75 wt%)
- Single-pass tubular reactor (materials resistant to nitric acid, e.g., glass-lined or specialized stainless steel)
- Preheater for propane
- Metering pumps for nitric acid
- Condenser
- Phase separator
- Back pressure regulator

Procedure:

- Preheat a continuous stream of propane gas to approximately 430-450 °C.[15]
- Introduce the preheated propane into the tubular reactor.
- Concurrently, pump a controlled flow of 65-75 wt% nitric acid into the reactor to achieve the desired propane-to-nitric acid molar ratio (typically between 4:1 and 8:1).[13]
- Maintain the reactor temperature between 390-440 °C and the pressure between 0.69-0.86 MPa.[15]

- The reaction is exothermic; ensure adequate temperature control to prevent runaway reactions. The stepwise addition of nitric acid at different points along the reactor can aid in temperature management.[14]
- The residence time of the reactants in the reactor should be controlled, typically within the range of 0.5 to 5 seconds.[6]
- The hot gaseous product mixture exiting the reactor is passed through a condenser to liquefy the nitroalkanes and unreacted nitric acid.
- The condensed mixture is then directed to a phase separator where the organic phase (containing the nitroalkanes) is separated from the aqueous phase.[13]
- The organic phase is washed and dried prior to fractional distillation.[13]

## Protocol for Fractional Distillation of Nitroalkane Mixture

Objective: To separate **1-nitropropane** from the mixture of nitroalkanes produced during the vapor-phase nitration of propane.

Materials:

- Crude nitroalkane mixture (organic phase from the nitration reaction)
- Fractional distillation column with a high number of theoretical plates
- Heating mantle
- Condenser
- Receiving flasks

Procedure:

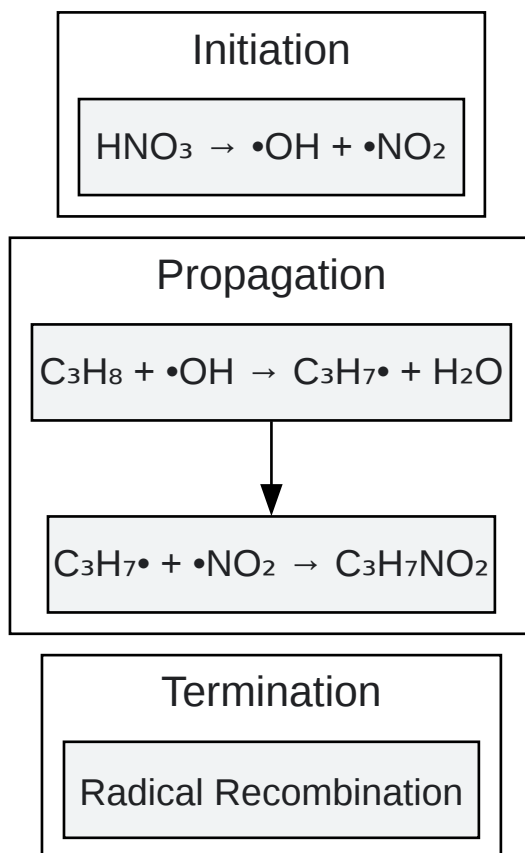
- Charge the crude nitroalkane mixture into the reboiler of the fractional distillation column.
- Heat the mixture to its boiling point. The components will vaporize based on their boiling points.

- The vapor will rise through the distillation column, undergoing multiple condensation and vaporization cycles on the packing material or trays (theoretical plates).<sup>[11]</sup>
- This process enriches the vapor with the more volatile components as it moves up the column.
- Maintain a suitable reflux ratio to ensure efficient separation.
- Collect the fractions at the top of the column based on their boiling points:
  - Nitromethane (boiling point: 101.2 °C)
  - Nitroethane (boiling point: 114 °C)
  - 2-Nitropropane (boiling point: 120 °C)
  - **1-Nitropropane** (boiling point: 132 °C)
- Monitor the temperature at the top of the column to determine which fraction is being distilled.
- Collect each purified nitroalkane in separate receiving flasks.

## Reaction Mechanism

The vapor-phase nitration of propane proceeds via a free-radical chain reaction. A simplified representation of the mechanism is provided below.

## Simplified Free-Radical Nitration Mechanism



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Caption: Simplified free-radical mechanism for propane nitration.

## Safety and Handling

The industrial production of **1-nitropropane** involves hazardous materials and conditions that necessitate strict safety protocols.

- **Flammability:** **1-Nitropropane** is a flammable liquid and vapor.[16] All equipment must be properly grounded, and non-sparking tools should be used. The process should be conducted in a well-ventilated area, away from sources of ignition.[2][17]
- **Explosion Hazard:** Vapors may form explosive mixtures with air.[16] The reaction is highly exothermic and can lead to thermal runaway if not properly controlled.



- Toxicity: **1-Nitropropane** is harmful if swallowed, inhaled, or in contact with skin.[2] Exposure can cause irritation to the eyes, skin, and respiratory tract.[12] Prolonged or high-level exposure may lead to liver and kidney damage.[4]
- Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, chemical-resistant gloves, and respiratory protection, must be worn when handling **1-nitropropane** and nitric acid.[2]
- Materials Compatibility: The reactor and associated equipment must be constructed from materials resistant to corrosion by nitric acid at high temperatures.
- Decomposition: When heated to decomposition, **1-nitropropane** emits toxic fumes of nitrogen oxides.[12]

## Conclusion

The industrial synthesis of **1-nitropropane** is a well-established process centered on the vapor-phase nitration of propane. While effective, the process requires careful control of reaction conditions to manage the exothermic nature of the reaction and to optimize the yield of the desired product from the resulting nitroalkane mixture. The subsequent separation by fractional distillation is a critical step in obtaining pure **1-nitropropane**. A thorough understanding of the process parameters, reaction mechanism, and safety protocols is essential for the safe and efficient industrial production of this important chemical.

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## References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 108-03-2 Name: 1-nitropropane [xixisys.com]
- 3. ablazeexport.com [ablazeexport.com]

- 4. 1-Nitropropane - Wikipedia [en.wikipedia.org]
- 5. Substance Information - ECHA [echa.europa.eu]
- 6. merckmillipore.com [merckmillipore.com]
- 7. Electrophilic nitration of alkanes with nitronium hexafluorophosphate - PMC [pmc.ncbi.nlm.nih.gov]
- 8. sarthaks.com [sarthaks.com]
- 9. researchgate.net [researchgate.net]
- 10. dokumen.pub [dokumen.pub]
- 11. Purification [chem.rochester.edu]
- 12. 1-Nitropropane | C<sub>3</sub>H<sub>7</sub>NO<sub>2</sub> | CID 7903 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. CN102079710A - Safe method for preparing nitropropane by vapor-phase nitration - Google Patents [patents.google.com]
- 14. US2418241A - Process for vapor phase nitration of alkanes - Google Patents [patents.google.com]
- 15. series.publisso.de [series.publisso.de]
- 16. fishersci.com [fishersci.com]
- 17. chemicalbook.com [chemicalbook.com]
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